

# Platyphylline Handling & Storage Fundamentals

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## Compound Focus: Platyphylline

CAS No.: 480-78-4

Cat. No.: S624033

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For researchers working with **platyphylline**, here are the fundamental handling and storage parameters based on available data.

Aspect	Details
	<b>Chemical Identity</b>   CAS No.: 480-78-4 [1] [2] [3]   <b>Molecular Formula</b> : C <sub>18</sub> H <sub>27</sub> NO <sub>5</sub> [1] [2] [3]   <b>Molar Mass</b> : 337.41 g/mol [1] [2] [3]     <b>Physical Form</b>   Crystalline solid [3]     <b>Recommended Storage</b>   Desiccate at -20°C [3]     <b>Solubility</b>   Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone [3]     <b>Source</b>   Isolated from the herbs of <i>Senecio scandens</i> [3]

## Stability Troubleshooting & Best Practices

Without specific solution stability data, the following FAQs are based on general principles for handling similar compounds [4] [5].

## Solution Preparation & Storage

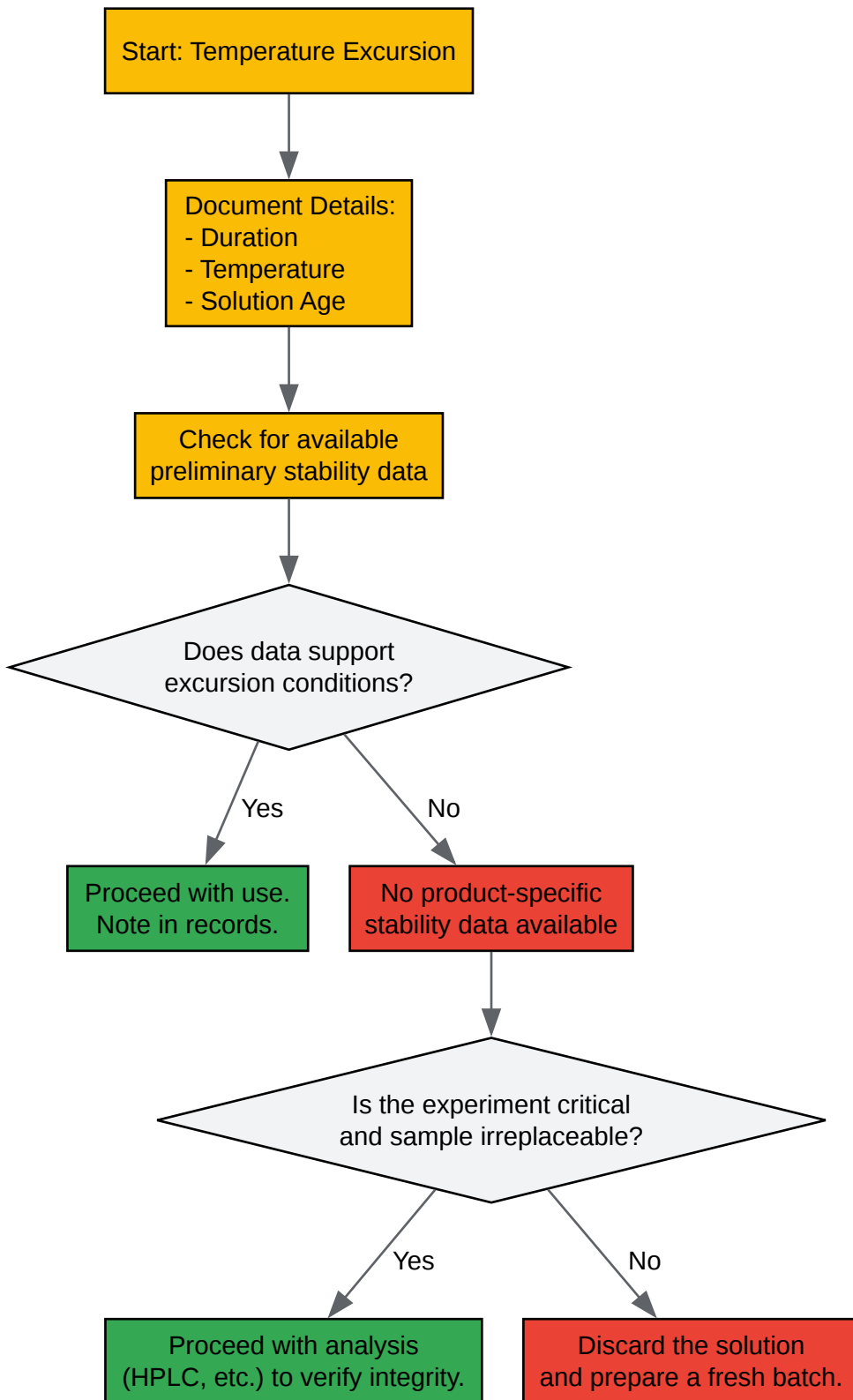
### Q1: How should I prepare and store a stock solution of Platyphylline?

- **Protocol:**
  - **Weighing:** Accurately weigh the crystalline compound in a clean, dry environment.

- **Solvent Selection:** Choose an appropriate solvent from the solubility table (e.g., DMSO). Gently warm the tube at 37°C and use brief sonication in a water bath to achieve complete dissolution if necessary [3].
- **Aliquoting:** Immediately after preparation, aliquot the stock solution into smaller, single-use vials. This prevents repeated freeze-thaw cycles and exposure to air.
- **Storage:** Store the aliquots at or below -20°C [3]. For solutions in volatile solvents like chloroform, use tightly sealed vials to prevent solvent evaporation and concentration changes.
- **Stability Consideration:** While not explicitly stated for **platyphylline**, it is generally recommended to prepare and use stock solutions on the same day for critical experiments. If prepared in advance, they can be stored for several months at or below -20°C [3].

**Q2: What should I do if my Platyphylline solution is exposed to a temperature excursion?** Temperature excursion is a deviation from prescribed storage conditions [4]. A systematic assessment is required.

- **Assessment Protocol:**
  - **Document:** Record the date, duration, and exact temperature of the exposure.
  - **Evaluate Impact:** The effect depends on the solution's stability profile. Without product-specific data, the following general assessment flowchart can guide your decision:



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- **Supporting Evidence:** Regulatory guidelines allow using accelerated stability data to evaluate the effect of short-term excursions outside label storage conditions [4]. The manufacturer bears

responsibility for communicating allowable excursions based on stability data [5].

## Analysis & Purity

**Q3: How can I monitor the degradation of Platyphylline in my solution?** High-Performance Liquid Chromatography (HPLC) is the standard technique.

- **HPLC Monitoring Protocol:**
  - **Column Selection:** Use a reversed-phase C18 column [6].
  - **Method Development:**
    - **Retention Factor (k):** Ensure the main peak has a k value between 2 and 10 for reliable quantification [6]. An unretained peak ( $k=0$ ) indicates no interaction with the column [6].
    - **Resolution (Rs):** Aim for a resolution  $R_s \geq 1.5$  between **platyphylline** and any degradation product peaks [6].
  - **Analysis:** Compare the chromatogram of a fresh standard against the aged solution. A decrease in the **platyphylline** peak area or the appearance of new peaks indicates degradation.
- **Improving Resolution:** If resolution is poor, you can adjust the mobile phase pH, solvent strength, or column temperature [6].

## Key Recommendations Summary

- **Storage:** Store solid **platyphylline** desiccated at  $-20^{\circ}\text{C}$  [3].
- **Solution Handling:** Aliquot stock solutions and avoid repeated freeze-thaw cycles [3].
- **Stability Assessment:** Use HPLC for definitive analysis of solution integrity over time [6].
- **Data Gap:** Be aware that specific, published data on **platyphylline**'s stability in various solutions is not available in the searched sources, so a conservative approach is advised.

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## References

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